

Precision Preparation of Pemetrexed-d5 Disodium Stock Solution

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Compound of Interest

Compound Name: Pemetrexed-d5 Disodium Salt

Cat. No.: B1150782

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Application Note: AN-PMX-D5-001

Abstract & Scope

This application note details the rigorous preparation of a Pemetrexed-d5 (disodium) internal standard (IS) stock solution for use in LC-MS/MS bioanalysis. Pemetrexed is an antifolate antimetabolite susceptible to specific degradation pathways—primarily oxidation and acid-catalyzed hydrolysis.[1]

Unlike standard organic molecules, the disodium salt of Pemetrexed requires strict pH control and protection from oxidative stress to prevent the formation of degradants (e.g., oxidative dimers and

-hydroxy lactams) that can compromise quantitation. This protocol synthesizes pharmaceutical stability data with bioanalytical best practices to ensure a self-validating, stable reference standard.

Target Audience: Bioanalytical Scientists, DMPK Researchers, and QC Analysts.

Chemical & Safety Profile

Compound Identity

- Compound: Pemetrexed-d5 Disodium (Internal Standard).
- Chemical Nature: Deuterated analog of Pemetrexed (multitargeted antifolate).
- Salt Form: Typically Disodium (often supplied as a hydrate, e.g., heptahydrate or 2.5 hydrate).
- Solubility: Soluble in Water (>50 mg/mL), DMSO, and weak basic buffers.

Critical Hazards (HSE)

- Cytotoxic Agent: Pemetrexed is a potent inhibitor of thymidylate synthase.
- Handling: Must be handled in a Class II Biological Safety Cabinet (BSC) or a fume hood with HEPA filtration.
- PPE: Double nitrile gloves, lab coat with elastic cuffs, and safety goggles are mandatory.
- Deactivation: 5% Sodium Hypochlorite (Bleach) followed by water rinse.

Strategic Solubility & Stability Logic

The preparation strategy is dictated by the specific degradation mechanisms of Pemetrexed:

- pH Sensitivity (The "Acid Trap"): Pemetrexed disodium is stable in the pH range of 6.6 – 7.8.
 - Risk:[2] At pH < 6.0, the glutamic acid moiety undergoes acid-catalyzed lactonization and precipitation of the free acid form.
 - Solution: Avoid unbuffered water (which can absorb atmospheric CO₂ and drop to pH 5.5). Use a weak buffer or monitor pH strictly.
- Oxidative Instability: The pyrrolo[2,3-d]pyrimidine scaffold is electron-rich and prone to oxidation.
 - Risk:[2][3] Formation of oxidative dimers and keto-derivatives upon exposure to air.[4]

- Solution: All solvents must be degassed. Headspace must be purged with Nitrogen (N₂) or Argon.
- Light Sensitivity:
 - Solution: All preparation must occur under yellow light or in amber glassware.

Protocol: Primary Stock Solution (1.0 mg/mL)

Objective: Prepare a concentrated stock solution stable for long-term storage at -80°C.

Materials

- Analyte: **Pemetrexed-d5 Disodium salt** (Certified Reference Material).
- Solvent (Vehicle): Dimethyl Sulfoxide (DMSO), anhydrous, 99.9% purity.
 - Why DMSO? While Pemetrexed is water-soluble, aqueous stocks are prone to hydrolysis over months. Anhydrous DMSO prevents hydrolysis and minimizes bacterial growth during storage.
- Container: Amber glass vial (Silanized preferred) with PTFE-lined screw cap.

Calculation (The Stoichiometric Correction)

Pemetrexed-d5 is often supplied as a salt hydrate. You must correct for the salt and water mass to determine the "Free Acid" concentration.

- Example: If MW = 520.4, MW = 476.4, Purity = 98%, and Water Content = 8%:

Step-by-Step Procedure

- Acclimatization: Allow the Pemetrexed-d5 vial to warm to room temperature (20-25°C) in a desiccator before opening to prevent condensation (hygroscopic salt).
- Weighing: Using a calibrated microbalance ($d=0.001$ mg), weigh approximately 1.0 – 2.0 mg of Pemetrexed-d5 into the amber vial. Record the exact mass ().
- Solvent Addition: Calculate the volume of DMSO required to achieve exactly 1.0 mg/mL (Free Acid Equivalent).
- Dissolution: Vortex gently for 30 seconds. Sonicate for maximum 2 minutes if necessary. Avoid heat generation.
- Inerting: Flush the headspace of the vial with a gentle stream of Nitrogen (N) for 10 seconds. Close tightly.
- Labeling: Label with Compound Name, Concentration (Free Acid), Solvent, Date, and Expiration (typically 6 months at -80°C).

Protocol: Working Standard Solution

Objective: Prepare a working IS solution (e.g., 500 ng/mL) compatible with biological matrix precipitation.

Solvent System

- Composition: 50:50 Water : Acetonitrile (v/v) + 0.1% Formic Acid (Optional, match mobile phase).
- Note: While the stock requires neutral pH, the working solution is often used for protein precipitation where acidic conditions are acceptable for the short duration of extraction.

Dilution Workflow

- Thaw the Primary Stock (DMSO) at room temperature. Vortex.
- Intermediate Stock (10

g/mL): Dilute 10

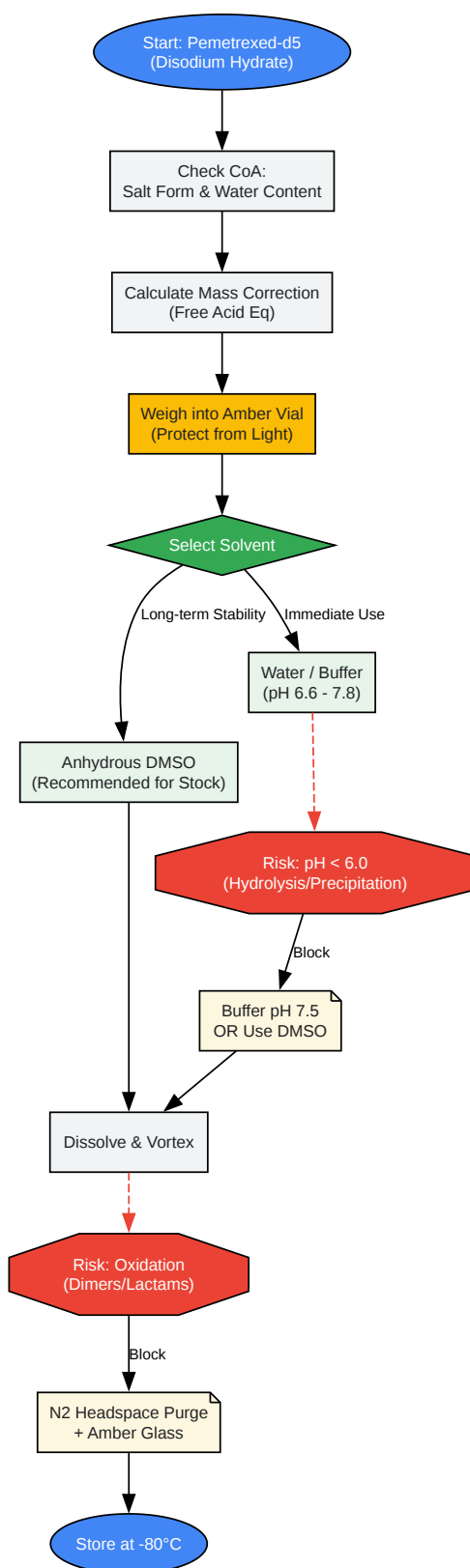
L of Primary Stock into 990

L of Water/Acetonitrile (50:50).

- Working IS (500 ng/mL): Dilute the Intermediate Stock further to the required concentration.
- Storage: Store Working IS at +4°C for up to 1 week, or -20°C for 1 month.

Logic Visualization (Graphviz)

The following diagram illustrates the critical decision pathways and degradation blocks in the preparation workflow.



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Caption: Workflow for Pemetrexed-d5 preparation highlighting critical degradation control points (pH and Oxidation).

Quality Control & Troubleshooting

QC Verification

Before using the stock for critical assays, verify its integrity:

- UV Scan: Dilute to 10

g/mL in PBS (pH 7.4). Scan 200–400 nm. Maxima should be observed at 226 nm and 302 nm (pH dependent).

- LC-MS Infusion: Infuse the working standard. Check for the presence of [M+H]

(Pemetrexed-d5) and monitor for +16 Da peaks (Oxidation) or -129 Da (loss of glutamate via hydrolysis).

Troubleshooting Table

Observation	Potential Cause	Remediation
Precipitation	pH of solution dropped < 6.0.	Re-prepare in 10 mM Ammonium Acetate (pH 7.5) or DMSO.[5]
Yellow/Brown Color	Oxidation of the pyrrolo-pyrimidine ring.[6]	Discard. Ensure Nngcontent-ng-c1989010908="" _ngghost-ng-c3017681703="" class="inline ng-star-inserted"> purging and minimize air exposure.
Low MS Response	Ion suppression or incorrect salt calculation.	Check CoA for "Water Content" and "Sodium Content". Recalculate.
Extra Peaks (+16 Da)	Oxidative degradation.	Check storage temp (-80°C is required) and light protection.

References

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